2-Chloro-4-fluorophenylacetylene chemical structure and molecular weight

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Compound of Interest

Compound Name:	*2-Chloro-1-ethynyl-4-fluorobenzene*
CAS No.:	*1057670-02-6*
Cat. No.:	*B3363835*

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Technical Monograph: 2-Chloro-4-fluorophenylacetylene Core Identity & Synthetic Utility in Medicinal Chemistry

Executive Summary

2-Chloro-4-fluorophenylacetylene (CAS 1057670-04-8) is a high-value halogenated alkyne intermediate used primarily in the discovery of metabotropic glutamate receptor 5 (mGluR5) negative allosteric modulators (NAMs). Its structural uniqueness lies in the orthogonal reactivity of its substituents: the terminal alkyne allows for rapid scaffold elaboration via Sonogashira coupling or "Click" chemistry, while the fluoro- and chloro- substitutions modulate lipophilicity, metabolic stability, and receptor binding affinity. This guide details its physicochemical profile, validated synthesis protocols, and application in drug discovery.

Part 1: Structural Characterization & Physicochemical Properties

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This compound functions as a "warhead" for introducing the 2-chloro-4-fluorophenyl motif, a pharmacophore often employed to improve the metabolic half-life of drug candidates by blocking labile metabolic sites (specifically para-oxidation blocked by fluorine).

Table 1: Chemical Identity & Physical Data

Property	Specification
IUPAC Name	2-Chloro-4-fluoro-1-ethynylbenzene
Common Name	2-Chloro-4-fluorophenylacetylene
CAS Number	1057670-04-8
Molecular Formula	C_8H_4ClF
Molecular Weight	154.57 g/mol
Exact Mass	153.9986 g/mol
Physical State	Low-melting solid or pale yellow oil (dependent on purity)
Solubility	Soluble in DCM, THF, Ethyl Acetate; Insoluble in Water
SMILES	C#CC1=C(C=C(C=C1)F)Cl

Molecular Weight Calculation Verification:

- Carbon (8):
- Hydrogen (4):
- Chlorine (1):
- Fluorine (1):
- Total:

  (Rounded to 154.57)

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Part 2: Synthetic Pathways & Process Chemistry

The synthesis of 2-Chloro-4-fluorophenylacetylene is most reliably achieved via a two-step Sonogashira cross-coupling sequence. Direct alkynylation is preferred over elimination methods (e.g., from ketones) due to milder conditions and higher functional group tolerance.

Protocol: Palladium-Catalyzed Sonogashira Coupling[4]

Step 1: TMS-Protection (Coupling)

- Substrate: 2-Chloro-4-fluoroiodobenzene (highly reactive) is preferred over the bromide analog to minimize catalyst loading.
- Reagents: Trimethylsilylacetylene (TMSA) (1.2 equiv), $Pd(PPh_3)_2Cl_2$ (2 mol%), CuI (1 mol%).
- Solvent/Base: Triethylamine (Et_3N) / THF (1:1 v/v).
- Conditions: Inert atmosphere (N_2 or Ar), Ambient temperature to 40°C, 4–6 hours.

Step 2: Desilylation (Deprotection)

- Reagents: Potassium Carbonate (K_2CO_3) (1.5 equiv).
- Solvent: Methanol (MeOH) or MeOH/DCM mixture.
- Conditions: Ambient temperature, 1–2 hours.
- Purification: Silica gel flash chromatography (Hexanes/EtOAc).

Critical Process Note: The ortho-chloro substituent provides steric bulk that may slightly retard the oxidative addition step compared to non-hindered systems. Maintaining strictly anaerobic conditions is vital to prevent homocoupling of the alkyne (Glaser coupling).

Visualization: Synthetic Workflow



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Figure 1: Two-step synthesis via Sonogashira coupling and subsequent desilylation.

Part 3: Reactivity Profile & Functionalization

The terminal alkyne is a versatile handle for divergent synthesis. The electron-withdrawing nature of the fluorine and chlorine atoms on the phenyl ring increases the acidity of the terminal acetylenic proton, making it highly reactive in metallation reactions.

Key Transformations:

- CuAAC (Click Chemistry): Reacts with organic azides to form 1,4-disubstituted 1,2,3-triazoles. This is critical for fragment-based drug discovery (FBDD).
- Sonogashira Coupling (2nd Gen): Coupling with heteroaryl halides (e.g., 2-chloropyridine) to create biaryl alkyne linkers common in mGluR5 antagonists.
- Heterocyclization: Cyclization with nucleophiles (e.g., hydrazines, amidines) to form pyrazoles or pyrimidines.

Visualization: Reactivity & SAR Logic

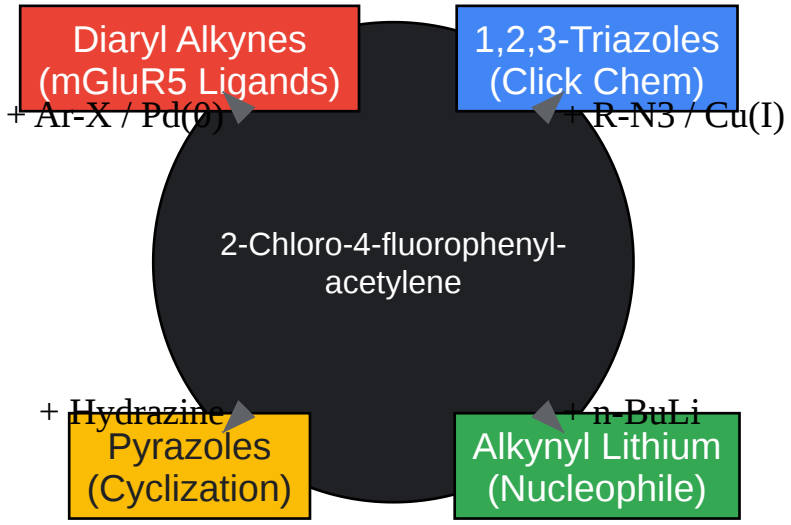

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Figure 2: Divergent synthetic utility of the core scaffold.

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Part 4: Pharmaceutical Applications (mGluR5 Antagonists)

The 2-chloro-4-fluorophenyl moiety is a "privileged structure" in neuroscience. It serves as a bioisostere for the unsubstituted phenyl ring found in early mGluR5 antagonists like MPEP (2-Methyl-6-(phenylethynyl)pyridine).

Mechanism of Action: Compounds derived from this alkyne typically act as Negative Allosteric Modulators (NAMs). They bind to the transmembrane domain of the G-protein coupled receptor (GPCR), stabilizing the inactive conformation and reducing the receptor's response to glutamate.

Why this specific substitution pattern?

- 4-Fluoro: Blocks metabolic para-hydroxylation (CYP450 oxidation), significantly extending in vivo half-life (

).
- 2-Chloro: Forces the phenyl ring out of planarity relative to the alkyne/heterocycle linker due to steric clash. This "twist" is often crucial for fitting into the narrow allosteric binding pocket of mGluR5.

Prominent Analogs:

- Basimglurant (RG7090): Utilizes a similar halogenated ethynyl motif for treating depression and Fragile X syndrome.
- CTEP: A long-acting mGluR5 inhibitor where the alkyne linker is a key structural feature.

Part 5: Safety & Handling

- Hazards: As a halogenated aromatic alkyne, it is likely a skin and eye irritant. The terminal alkyne presents a potential (though low) risk of polymerization if heated excessively without stabilization.

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- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen) to prevent oxidation or slow polymerization.
- Disposal: Halogenated organic waste streams. Do not mix with strong oxidizers.

References

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